

# Preparing OD36 Stock Solutions in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: OD36

Cat. No.: B15542864

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## Introduction

**OD36** is a potent and selective macrocyclic inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2), a key signaling node in the innate immune response.<sup>[1][2][3][4]</sup> It also demonstrates inhibitory activity against Activin A receptor type II-like kinase 1 (ALK1) and ALK2.<sup>[1][5]</sup> With an IC<sub>50</sub> of 5.3 nM for RIPK2, **OD36** is a valuable tool for studying inflammatory diseases and exploring therapeutic interventions.<sup>[1][2][3][5]</sup> This document provides detailed protocols for the preparation of **OD36** stock solutions in Dimethyl Sulfoxide (DMSO), along with essential data on its physicochemical properties, storage, and handling. Additionally, it outlines a protocol for a common cell-based assay and illustrates the relevant signaling pathway.

## Data Presentation

Quantitative data for **OD36** is summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical and Pharmacological Properties of **OD36**

Property	Value	References
Molecular Weight	330.77 g/mol	[6]
Formula	C <sub>16</sub> H <sub>15</sub> ClN <sub>4</sub> O <sub>2</sub>	[6]
CAS Number	1638644-62-8	[1][3]
Primary Target	RIPK2	[1][2][3]
RIPK2 IC <sub>50</sub>	5.3 nM	[1][2][3][5]
ALK2 K <sub>d</sub>	37 nM	[1][5]
ALK1 K <sub>d</sub>	90 nM	[1][5]
ALK2 IC <sub>50</sub>	47 nM	[1][5]
ALK2 R206H IC <sub>50</sub>	22 nM	[1][5]

Table 2: Solubility and Storage of **OD36**

Solvent	Solubility	Storage of Powder	Storage of Stock Solution	References
DMSO	≥ 33.33 mg/mL (100.76 mM)	-20°C for 3 years	-80°C for 6 months	[1][2]
50 mg/mL	4°C for 2 years	-20°C for 1 month	[1]	
66 mg/mL (199.53 mM)	[2]			
Ethanol	5 mM	[3]		

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM OD36 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **OD36** in DMSO. It is crucial to use high-purity, anhydrous DMSO to ensure maximum solubility.[1][2]

#### Materials:

- **OD36** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Pipettes

#### Procedure:

- **Equilibration:** Allow the vial of **OD36** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of **OD36** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.31 mg of **OD36** (Molecular Weight = 330.77 g/mol ).
- **Dissolution:**
  - Transfer the weighed **OD36** powder into a sterile microcentrifuge tube.
  - Add the calculated volume of anhydrous DMSO. For a 10 mM solution from 3.31 mg of **OD36**, add 1 mL of DMSO.
  - Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.[7]
- **Ensuring Complete Solubilization** (if necessary):

- If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.<sup>[7]</sup>
- Alternatively, warm the solution in a 37-40°C water bath for 10-15 minutes. Avoid excessive heat to prevent compound degradation.<sup>[7]</sup>
- Visually inspect the solution to ensure no particulate matter remains.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.<sup>[1][8]</sup>
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[1][2]</sup>

## Protocol 2: Cell-Based Assay for Inhibition of BMP-6-induced Smad1/5 Phosphorylation

This protocol provides a general method to assess the inhibitory activity of **OD36** on the ALK2 pathway by measuring the phosphorylation of Smad1/5 in response to BMP-6 stimulation.<sup>[1]</sup>

### Materials:

- KS483 cells (or other suitable cell line expressing ALK2)
- Complete cell culture medium
- **OD36** DMSO stock solution (prepared as in Protocol 1)
- Bone Morphogenetic Protein 6 (BMP-6)
- Phosphate-Buffered Saline (PBS)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit

- SDS-PAGE gels and Western blot apparatus
- Primary antibodies: anti-phospho-Smad1/5, anti-total-Smad1/5, anti-GAPDH (or other loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

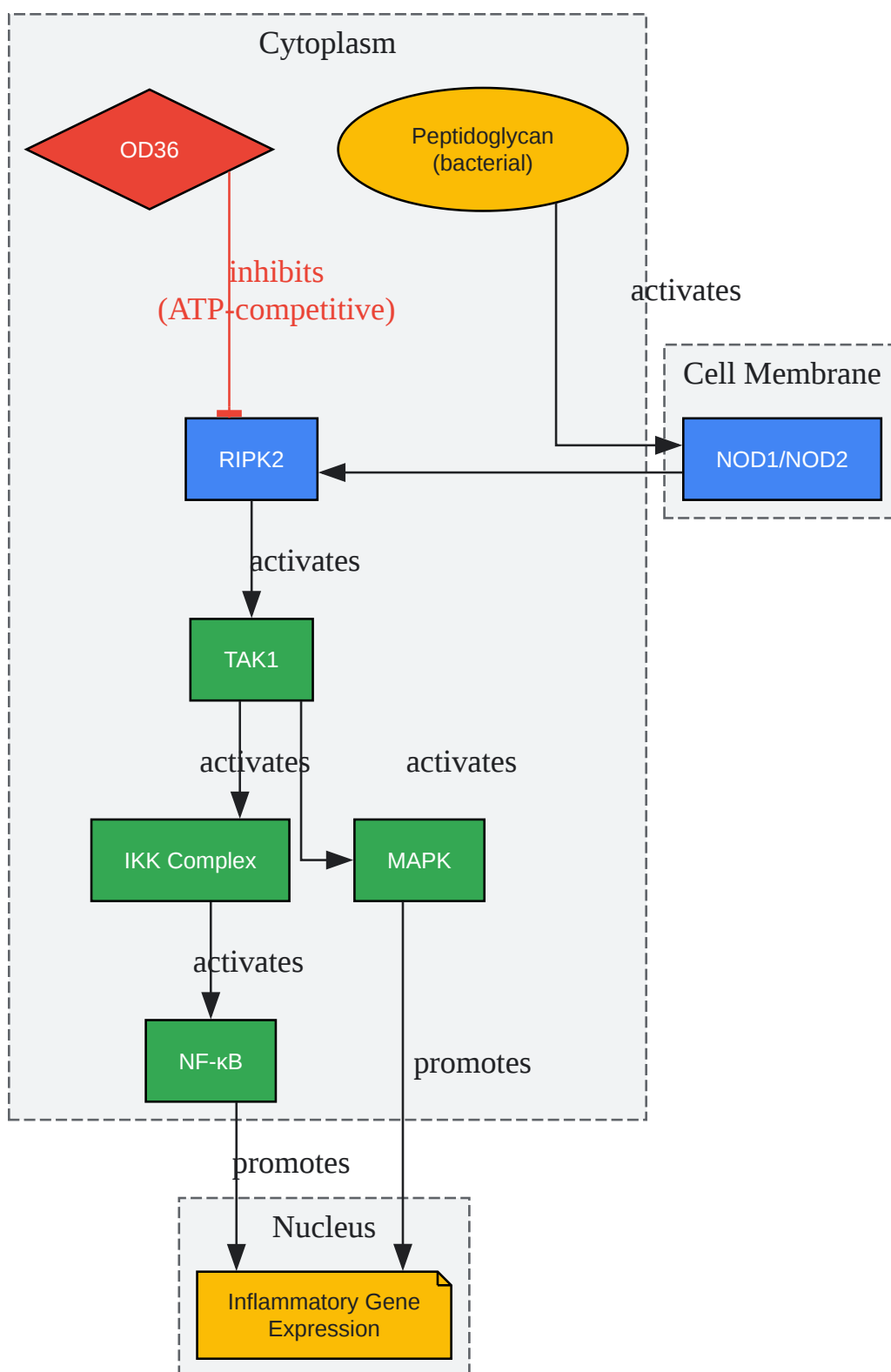
#### Procedure:

- Cell Seeding: Seed KS483 cells in a multi-well plate at a density that will result in 70-80% confluency at the time of treatment.
- Pre-treatment with **OD36**:
  - Prepare serial dilutions of **OD36** in complete culture medium from the DMSO stock solution. A typical concentration range to test is 0.1  $\mu$ M to 1  $\mu$ M.[\[1\]](#)[\[5\]](#)
  - Ensure the final DMSO concentration in the culture medium is below 0.5% to avoid cytotoxicity.[\[9\]](#) Include a vehicle control (medium with the same concentration of DMSO).
  - Remove the old medium from the cells and add the medium containing the different concentrations of **OD36** or vehicle control.
  - Incubate the cells for the desired pre-treatment time (e.g., 24 hours).[\[1\]](#)[\[5\]](#)
- Stimulation:
  - Following pre-treatment, stimulate the cells with BMP-6 at a final concentration of 50 ng/mL for a specified time (e.g., 30-60 minutes).[\[1\]](#)
- Cell Lysis:
  - Wash the cells with ice-cold PBS.
  - Add an appropriate volume of ice-cold lysis buffer to each well and incubate on ice.

- Scrape the cells and collect the lysates.
- Protein Quantification and Western Blotting:
  - Determine the protein concentration of each lysate using a BCA assay.
  - Perform SDS-PAGE and Western blotting according to standard procedures to detect phospho-Smad1/5, total Smad1/5, and the loading control.
- Data Analysis:
  - Quantify the band intensities and normalize the phospho-Smad1/5 signal to the total Smad1/5 and loading control signals.
  - Compare the levels of p-Smad1/5 in **OD36**-treated cells to the vehicle-treated, BMP-6 stimulated control to determine the inhibitory effect of **OD36**.

## Mandatory Visualizations

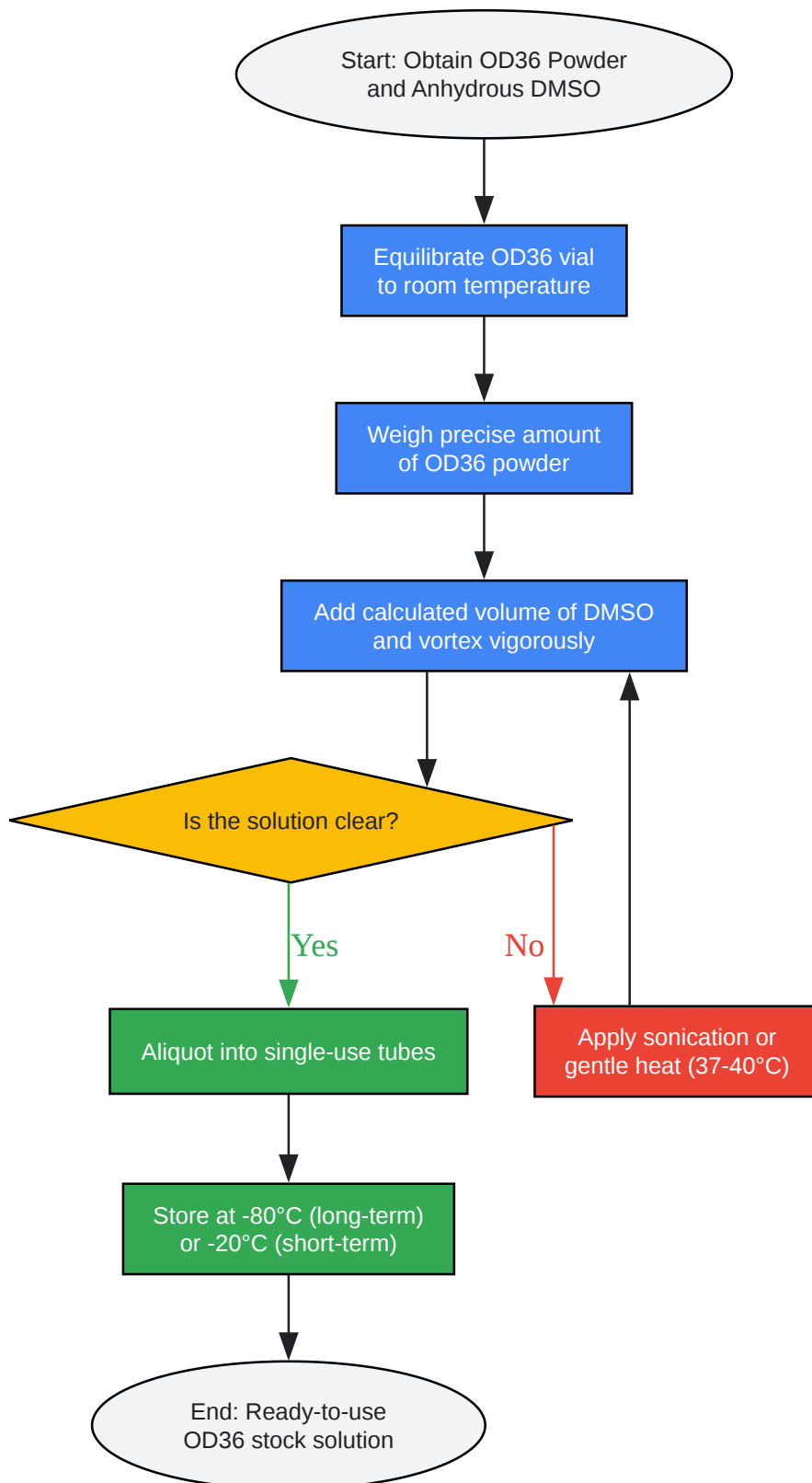
### Signaling Pathway of RIPK2 Inhibition by OD36



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Caption: **OD36** inhibits the NOD/RIPK2 signaling pathway.

## Experimental Workflow for OD36 Stock Preparation



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Caption: Workflow for preparing **OD36** stock solution in DMSO.

## Safety and Handling

**OD36** is intended for research use only.[1][5] Standard laboratory safety precautions should be followed when handling this compound. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. In case of contact with eyes or skin, rinse thoroughly with water.[10] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[6][10]

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. OD 36 hydrochloride | RIP Kinase Inhibitors: R&D Systems [rndsystems.com]
- 4. Recent advances in the development of RIPK2 modulators for the treatment of inflammatory diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. RIPK2 inhibitor OD36|1638644-62-8|MSDS [dcchemicals.com]
- 7. benchchem.com [benchchem.com]
- 8. reprocell.com [reprocell.com]
- 9. medchemexpress.cn [medchemexpress.cn]
- 10. nortek.no [nortek.no]

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